

Sardomozide dihydrochloride solubility and stock solution preparation

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Compound Focus: Sardomozide dihydrochloride

CAS No.: 138794-73-7

Cat. No.: S548218

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Basic Chemical and Solubility Profile

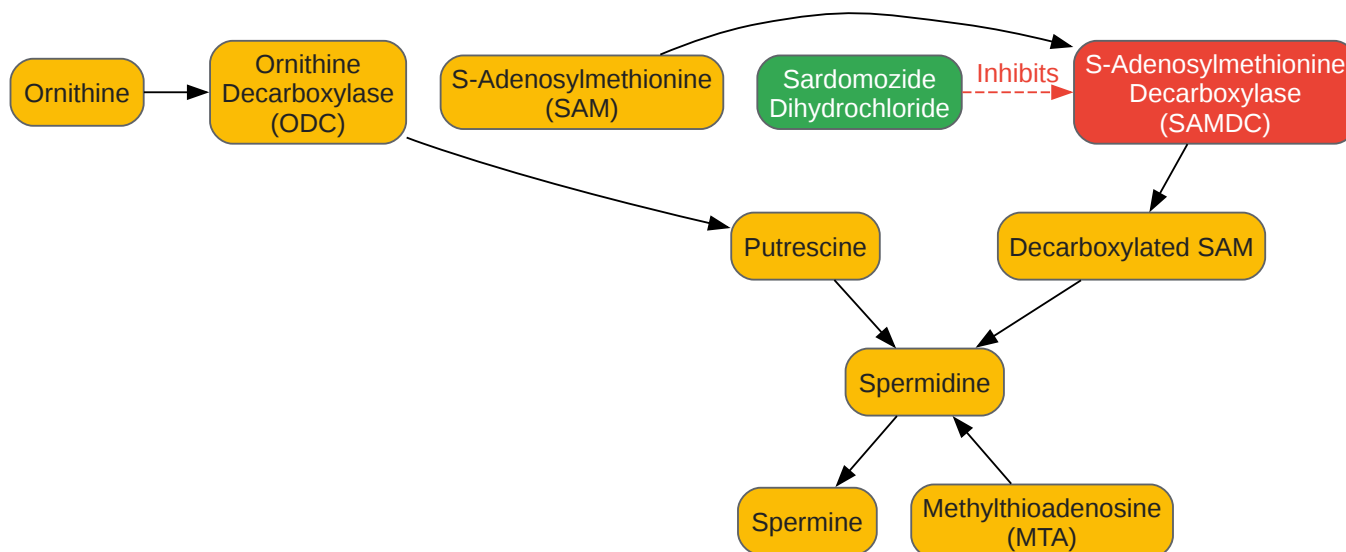
The table below summarizes the fundamental chemical identity and key solubility data for **Sardomozide dihydrochloride**.

Property	Details
CAS Number	138794-73-7 [1] [2] [3]
Molecular Formula	$C_{11}H_{16}Cl_2N_6$ [1] [4] [5]
Molecular Weight	303.19 g/mol [1] [2] [4]
Synonyms	CGP 48664A [1] [2]
Solubility in DMSO	~10-60 mg/mL (warmed) [1] [2] [3]
Solubility in Water	~4-8 mg/mL (warmed) [2] [4]
Solubility in Ethanol	Insoluble [2]

Biological Activity and Mechanism

Sardomozide dihydrochloride is a potent and selective inhibitor of **S-adenosylmethionine decarboxylase (SAMDC)**, a key enzyme in the biosynthesis of polyamines, with an IC_{50} of 5 nM [1] [2] [4]. By inhibiting SAMDC, it depletes intracellular levels of spermidine and spermine, thereby disrupting vital cellular processes and leading to the inhibition of tumor cell proliferation [3]. It also exhibits activity as an inhibitor of polyamine oxidase [2].

The following diagram illustrates its mechanism of action within the polyamine biosynthesis pathway:



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Preparation of Stock Solutions

For *in vitro* assays, stock solutions are typically prepared in **DMSO** or **water**. The table below compares common preparation methods.

Solvent	Concentration	Preparation Method & Notes
DMSO	10 - 60 mg/mL	Dissolve the powder in DMSO with warming (up to 60°C) and brief sonication to aid dissolution [1] [2]. Note: DMSO is hygroscopic; use freshly opened solvent and store stock solutions properly [1].
Water	4 - 8 mg/mL	Dissolve the powder in pure water with warming (up to 60°C) and brief sonication [1] [2].

General Protocol for 10 mM DMSO Stock Solution

- Weigh out **3.03 mg** of **Sardomozide dihydrochloride** powder.
- Transfer the powder to a 1 mL volumetric vial.
- Add **1 mL of anhydrous DMSO** to the vial.
- Warm the mixture to **60°C** and briefly sonicate until a clear solution is obtained [1].
- Aliquot the stock solution to avoid repeated freeze-thaw cycles.

In Vitro Cell Culture Protocol

This protocol is adapted from published studies using **Sardomozide dihydrochloride** to inhibit SAMDC activity in cultured cells [1] [4].

Objective: To reduce intracellular SAMDC activity and inhibit cancer cell proliferation.

Materials:

- **Sardomozide dihydrochloride** stock solution (e.g., 10 mM in DMSO).
- Appropriate cell culture medium and supplements.
- Cancer cell line of interest (e.g., CHO, SK MEL-24, L1210 cells).

Workflow:

- **Prepare Treatment Media:** Dilute the stock solution into the complete cell culture medium to achieve the desired final concentration (e.g., 0.1 μ M to 3 μ M). Include a vehicle control containing the same volume of DMSO without the compound.
- **Treat Cells:** Replace the medium on your cells (typically at 50-70% confluence) with the freshly prepared treatment or control media.

- **Incubate:** Maintain the cells in the treated media for the duration of the experiment. Literature reports treatment periods of **48 to 96 hours** to observe significant reduction in SAMDC activity and polyamine depletion [1] [3] [4].
- **Assay:** Proceed with your downstream assays, such as:
 - **SAMDC Activity Assay:** Measure remaining enzyme activity in cell lysates.
 - **Polyamine Analysis:** Quantify spermidine and spermine levels (e.g., by HPLC).
 - **Proliferation/Viability Assays:** Use MTT, XTT, or direct cell counting to assess growth inhibition.

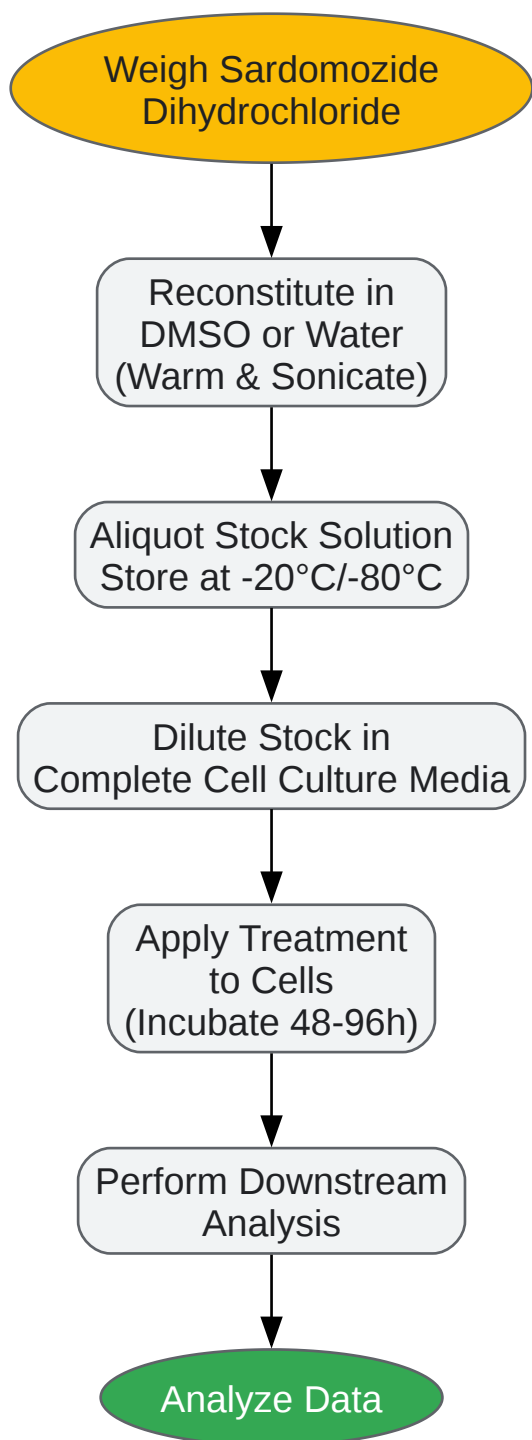
Expected Outcomes:

- Treatment with 3 μ M Sardomozide for 48 hours can reduce intracellular SAMDC activity to **10% of control** levels [1] [4].
- Significant downregulation of spermidine and spermine occurs over several days of treatment [3].

Critical Experimental Considerations

- **Storage:** Store the powder desiccated at **-20°C**. Aliquot and store stock solutions at **-20°C** or **-80°C** for long-term stability. Avoid repeated freeze-thaw cycles [1] [3].
- **Solvent Tolerance:** When adding small volumes of DMSO stock to cell cultures, ensure the final DMSO concentration is well-tolerated by your cells (typically $\leq 0.1\%$).
- **Handling:** This product is intended for research purposes only and is not for human consumption [1] [4].

The following diagram outlines the key experimental steps from preparation to analysis:



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